

2-Benzylamino-propan-1-ol: A Versatile Chiral Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2-Benzylamino-propan-1-ol

Cat. No.: B1266836

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern organic and medicinal chemistry, the demand for enantiomerically pure compounds is paramount. The specific three-dimensional arrangement of atoms within a molecule can dramatically influence its biological activity, making stereoselective synthesis a critical component of drug discovery and development. Chiral building blocks, enantiopure molecules used as starting materials, are essential tools for constructing complex, stereochemically defined pharmaceuticals and other functional materials.

Among these, **2-Benzylamino-propan-1-ol**, available as both (R) and (S) enantiomers, has emerged as a key chiral intermediate.^[1] Its structure, incorporating a stereocenter, a secondary amine, and a primary alcohol, provides a versatile scaffold for a variety of chemical transformations. This guide provides a comprehensive overview of **2-Benzylamino-propan-1-ol**, detailing its synthesis, physicochemical properties, and applications in the stereoselective synthesis of complex organic molecules, including key pharmaceutical agents.

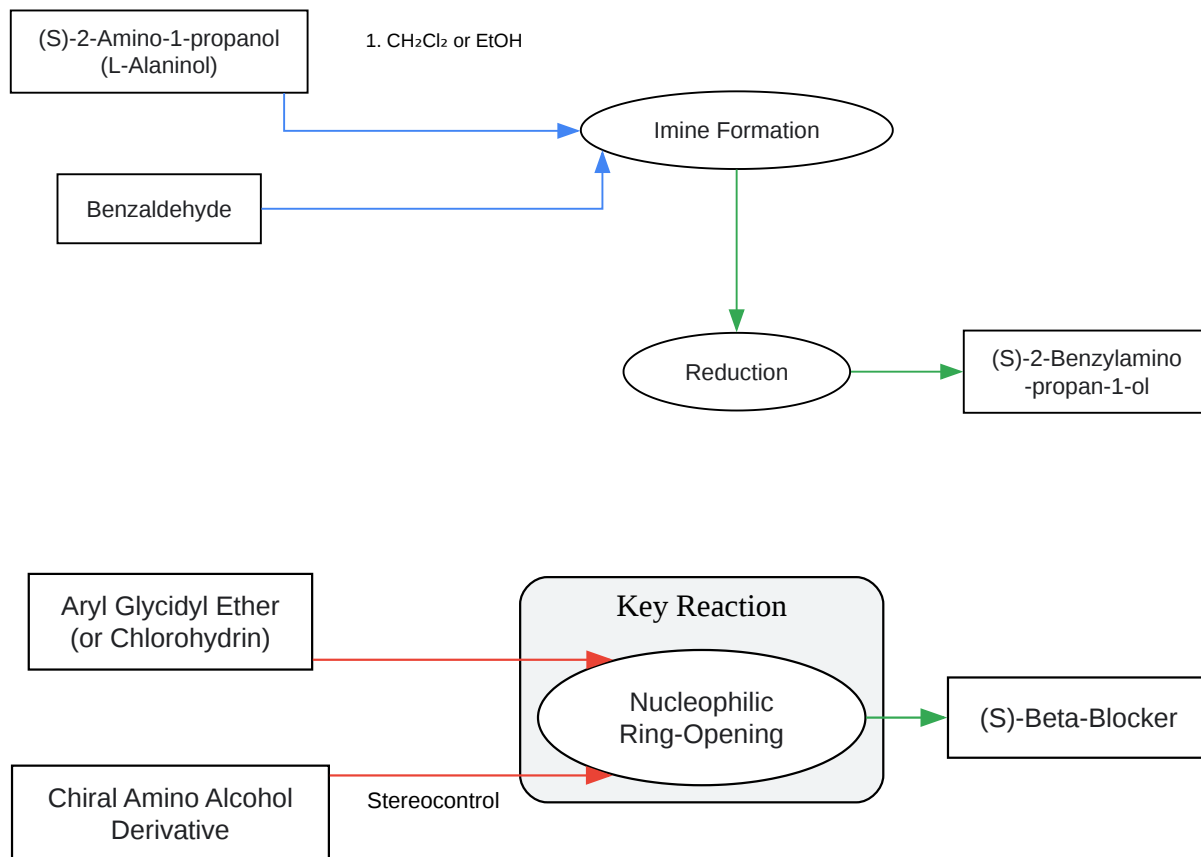
Physicochemical Properties

The enantiomers of **2-Benzylamino-propan-1-ol** are typically white solids at room temperature, with key physicochemical data summarized below for easy comparison.^{[2][3]}

Property	(S)-2-(Benzylamino)propan-1-ol	(R)-2-(Benzylamino)propan-1-ol
CAS Number	6940-80-3[3]	74609-49-7
Molecular Formula	C ₁₀ H ₁₅ NO[2]	C ₁₀ H ₁₅ NO[2]
Molecular Weight	165.24 g/mol [3]	165.24 g/mol
Melting Point	47-49 °C[3]	Not specified
Boiling Point	292.2 °C at 760 mmHg[3]	Not specified
Appearance	White Solid[4]	Solid
Storage Temperature	2-8 °C	2-8 °C

Synthesis of 2-Benzylamino-propan-1-ol

The most common and efficient method for synthesizing enantiopure **2-Benzylamino-propan-1-ol** is through the reductive amination of the corresponding chiral 2-amino-1-propanol (alaninol) with benzaldehyde.[4][5][6] This two-step, one-pot process involves the initial formation of a Schiff base (imine) intermediate, which is then reduced in situ to the desired secondary amine.



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